

Operational Safety Guide: Galosemide (CAS 52157-91-2)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Galosemide

CAS No.: 52157-91-2

Cat. No.: B1216223

[Get Quote](#)

Senior Application Scientist Note: **Galosemide** is a potent loop diuretic structurally related to furosemide.^[1] While often categorized alongside standard diuretics, its handling in a pure powder form (API) presents specific risks regarding respiratory sensitization and acute electrolyte destabilization if inhaled.^[1] This guide treats **Galosemide** as a Potent Compound (OEB 3/4 equivalent) to ensure maximum personnel safety.^[1]

Part 1: Executive Safety Snapshot

Immediate Action Required: Do not handle open powder on an open bench.

Parameter	Critical Data
CAS Number	52157-91-2
Chemical Class	Sulfonamide Loop Diuretic (Pyridine-sulfonyl urea derivative)
Primary Hazards	H361 (Suspected reproductive toxicity), H317 (Sensitization), H373 (Organ damage - kidney/electrolytes).[1]
Containment Level	OEB 3/4 (Occupational Exposure Band 3-4).[1] Handle in a certified Fume Hood or Powder Containment Hood.[1]
Solubility	Soluble in DMSO, Methanol; slightly soluble in Ethanol; insoluble in water (pH dependent).[1]

Part 2: Mechanism of Action & Toxicity Logic

To understand the safety protocol, one must understand the pharmacological potency.

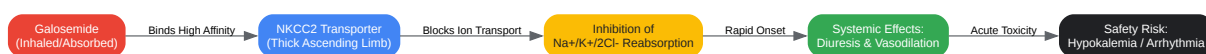
Galosemide acts by inhibiting the $\text{Na}^+/\text{K}^+/\text{2Cl}^-$ cotransporter (NKCC2) in the thick ascending limb of the Loop of Henle.

Why this matters for safety: Inhalation of dust allows for rapid systemic absorption, bypassing first-pass metabolism.[1] This can lead to:

- Acute Hypotension: Rapid fluid loss.[1]
- Electrolyte Crash: Sudden hypokalemia (low potassium) leading to cardiac arrhythmias.[1]
- Sulfonamide Allergy: Cross-reactivity in sensitive individuals (anaphylaxis risk).[1]

Mechanistic Pathway Diagram

Figure 1: Pharmacological blockade pathway of **Galosemide**.



[Click to download full resolution via product page](#)

Caption: **Galosemide** inhibits NKCC2, leading to rapid electrolyte shifts; inhalation risks systemic cardiac events.[1]

Part 3: Personal Protective Equipment (PPE) Matrix

Standard lab coats are insufficient for weighing pure **Galosemide** powder.[1] Use the following matrix based on your operation.

Operation	Respiratory Protection	Dermal Protection	Eye/Face Protection	Engineering Control
1. [1][2][3] Weighing / Solid Handling	N95 or P100 Respirator (Minimum).[1] PAPR recommended for >1g.[1]	Double Nitrile Gloves (0.11mm min thickness). [1] Tyvek® sleeves or disposable gown. [1]	Chemical Goggles. (Safety glasses allow powder entry from sides).[1]	Class II Biosafety Cabinet or Powder Containment Hood (HEPA filtered).[1]
2. Solution Prep (Dissolving)	Surgical Mask (if in hood).[1]	Single Nitrile Gloves (change immediately if splashed).[1]	Safety Glasses with side shields. [1]	Chemical Fume Hood.
3. Animal Administration	N95 (if aerosol generation is possible).[1]	Double Nitrile Gloves.[1]	Safety Glasses.	Animal transfer station / Down-draft table.[1]
4. Spill Cleanup	Full-face Elastomeric Respirator (P100 cartridges).[1]	Chemically resistant suit (Tyvek®) + Double Gloves. [1]	Integrated into Full-face mask. [1]	Restrict access to area.

Part 4: Operational Protocols

Protocol A: The "Static-Free" Weighing Method

Galosemide powder can be electrostatic.[1] Static leads to particle dispersal.[1]

- Preparation: Place an ionizing fan or anti-static gun inside the containment hood.[1]
- Taring: Place the weighing boat on the balance. Do not use spatulas that retain static (use stainless steel or anti-static plastic).[1]
- Transfer: Open the source vial only inside the hood.
- The "Wet" Transfer (Best Practice): If possible, tare a vial containing the solvent (e.g., DMSO) and add powder directly to the liquid to suppress dust immediately.
- Decontamination: Wipe the exterior of the formulation vial with a methanol-dampened wipe before removing it from the hood.

Protocol B: Solubilization Strategy

Galosemide is hydrophobic.[1] Attempting to dissolve it directly in aqueous buffer (PBS) will result in precipitation and inaccurate dosing.[1]

- Primary Solvent: Dissolve stock in DMSO (Dimethyl sulfoxide) or DMF.[1] Solubility is typically >20 mg/mL.[1]
- Dilution: Dilute the DMSO stock into the aqueous buffer (e.g., PBS) slowly with vortexing.
 - Rule of Thumb: Keep final DMSO concentration <0.5% for cell culture or <5% for in vivo (depending on route).[1]
- Verification: Inspect for crystal formation (precipitate) under a light source before administration.[1]

Protocol C: Waste Disposal

- Solid Waste: All gloves, weighing boats, and wipes contacting **Galosemide** must be disposed of in sealed yellow hazardous waste bags (incineration stream).
- Liquid Waste: Collect in a dedicated "Halogenated/Toxic Organic" solvent carboy.[1] Do not pour down the sink.

- Needles/Sharps: Immediate disposal in sharps container. Do not recap needles used with potent diuretics.[1]

Part 5: Emergency Response

- Inhalation: Move to fresh air immediately. Administer oxygen if breathing is difficult.[1] Alert Medical: Mention "Potent Loop Diuretic Exposure" (risk of hypokalemia).[1]
- Skin Contact: Wash with soap and water for 15 minutes. Do not use ethanol (increases absorption).[1]
- Eye Contact: Flush for 15 minutes. Seek ophthalmologist evaluation (alkaline pH of some sulfonamides can damage corneas).[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 68690, **Galosemide**. Retrieved from [Link][1]
- Occupational Safety and Health Administration (OSHA). Hazardous Drugs - Controlling Occupational Exposure to Hazardous Drugs. Retrieved from [Link][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Gallosemide | C₁₅H₁₄F₃N₃O₃S | CID 68690 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. escopharma.com [escopharma.com]
- To cite this document: BenchChem. [Operational Safety Guide: Galosemide (CAS 52157-91-2)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216223/docs#operational-safety-guide-galosemide-cas-52157-91-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)